

Application Notes and Protocols: MeCY5-NHS Ester in Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MeCY5-NHS ester triethylamine

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These application notes provide detailed protocols for the use of MeCY5-NHS ester, a bright and photostable far-red fluorescent dye, in key flow cytometry applications. MeCY5-NHS ester is an amine-reactive dye ideal for labeling proteins and tracking cells, offering minimal autofluorescence and high sensitivity.

Introduction to MeCY5-NHS Ester

MeCY5-NHS ester is a fluorescent labeling reagent that efficiently conjugates with primary amine groups on proteins and other biomolecules.[1][2] Its N-hydroxysuccinimide (NHS) ester functional group reacts with primary amines, such as those found on the side chain of lysine residues, to form a stable amide bond. The sulfonated cyanine dye, MeCY5, exhibits strong fluorescence in the far-red region of the spectrum, making it compatible with the 633 nm or 647 nm laser lines commonly found on flow cytometers.[1][2] The sulfonate groups enhance its water solubility, reducing the tendency for aggregation in aqueous buffers.[3]

Key Features:

- Far-Red Fluorescence: Minimizes interference from cellular autofluorescence, leading to improved signal-to-noise ratios.[1]
- High Molar Extinction Coefficient: Results in bright, easily detectable signals.[1][2][3]
- Amine-Reactivity: Enables straightforward labeling of proteins, antibodies, and other molecules containing primary amines.[1]
- Photostability: Resistant to photobleaching, allowing for robust and reproducible measurements.[2]

Spectral Properties

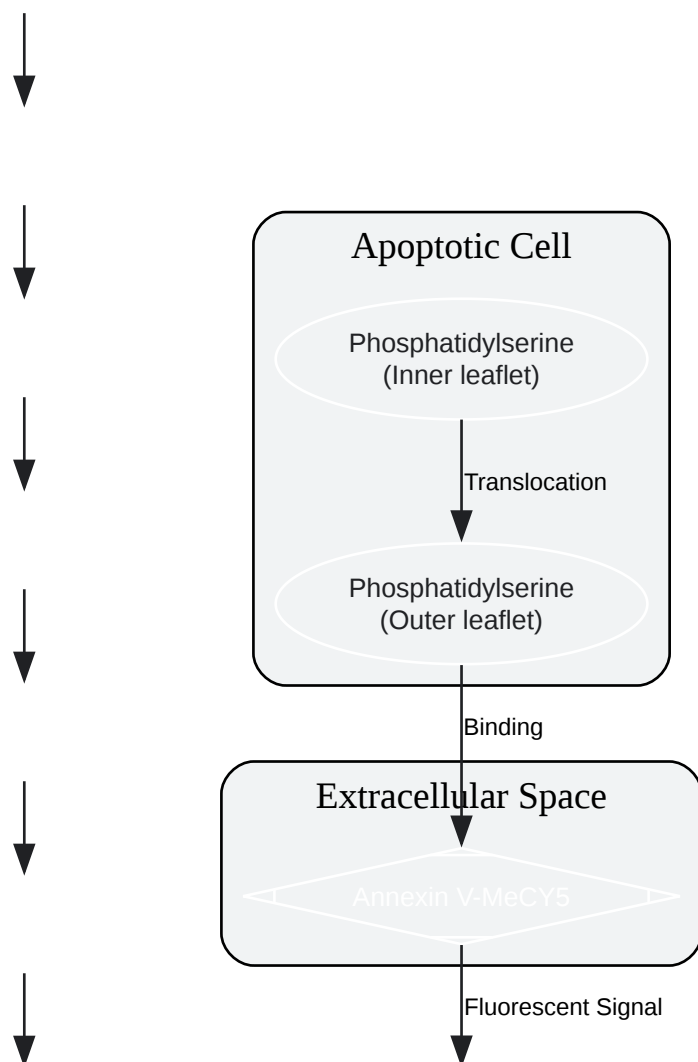
Proper setup of the flow cytometer is crucial for optimal detection of MeCY5 fluorescence. The spectral properties of MeCY5 are summarized in the table below.

Parameter	Value	Reference
Excitation Maximum (λ_{ex})	~649 nm	[2][3]
Emission Maximum (λ_{em})	~670 nm	[1][2][3]
Molar Extinction Coefficient	~250,000 M ⁻¹ cm ⁻¹	[1][2][3]
Recommended Laser Line	633 nm or 647 nm	[1][2]
Recommended Emission Filter	660/20 BP or similar	-

Application: Cell Proliferation Assay

MeCY5-NHS ester can be used to track cell proliferation by covalently labeling intracellular proteins. As cells divide, the dye is distributed equally between daughter cells, resulting in a sequential halving of fluorescence intensity with each cell division. This allows for the quantitative analysis of cell proliferation over time.

Experimental Workflow: Cell Proliferation Assay



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References

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